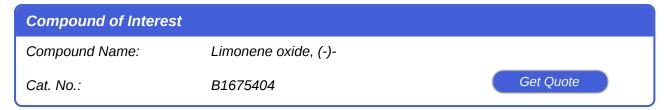


Physical and chemical properties of (-)-Limonene oxide

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to the Physical and Chemical Properties of (-)-Limonene Oxide

Introduction

(-)-Limonene oxide is a chiral monoterpenoid epoxide derived from the oxidation of limonene. As a versatile chiral building block, it holds significant interest in the fields of organic synthesis, fragrance, and pharmaceutical development. This guide provides a comprehensive overview of its physical and chemical properties, stability, and common experimental protocols for its synthesis and analysis. The information is intended for researchers, scientists, and professionals in drug development.

Physical and Chemical Properties

The physical and chemical properties of (-)-limonene oxide are summarized in the tables below. It is typically a colorless to pale yellow liquid with a characteristic citrus-like or cool, minty aroma.[1][2]

Physical Properties



Property	Value	Reference
Molecular Formula	C10H16O	[1][3][4]
Molecular Weight	152.23 g/mol	[1][3][4]
Appearance	Colorless to pale yellow liquid	[1][2][5]
Odor	Fresh, clean citrus or cool, minty aroma	[1][2]
Boiling Point	198 °C @ 760 mmHg (est.) 113-114 °C @ 50 mmHg	[6][7]
Density	0.926 - 0.936 g/mL at 20 °C 0.929 g/mL at 25 °C	[1][2][6]
Refractive Index	1.464 - 1.474 at 20 °C	[1][2][6]
Flash Point	65 °C (149 °F) - closed cup	[7]

Chemical Properties

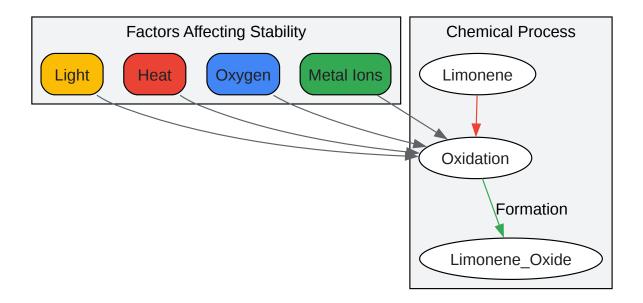
Property	Value	Reference
Solubility	Practically insoluble in water Soluble in ethanol	[1][2]
Stability	Stable under normal temperatures and pressures. Susceptible to oxidation in the presence of light and air.	[8][9][10]
Incompatibilities	Strong oxidizing agents, moisture	[10]
Hazardous Decomposition	Carbon monoxide, carbon dioxide	[10]

Chemical Reactivity and Stability



(-)-Limonene oxide's reactivity is primarily dictated by the strained epoxide ring, making it susceptible to ring-opening reactions with various nucleophiles.[5] It is a relatively stable monoterpene but can undergo oxidation, especially in the presence of air, light, and heat, which can lead to the formation of carveol, carvone, and other degradation products.[8][11] This oxidation can result in a change from a fresh citrus scent to a more turpentine-like odor.[8] To enhance its stability, strategies such as encapsulation (e.g., in nanoemulsions) or the addition of antioxidants are often employed.[8]

The following diagram illustrates the factors influencing the stability of limonene and its subsequent oxidation to limonene oxide.



Click to download full resolution via product page

Caption: Factors accelerating the oxidation of limonene.

Experimental Protocols Synthesis of (-)-Limonene Oxide

A common method for the synthesis of limonene oxide is through the epoxidation of limonene. Chemoenzymatic methods are favored for their eco-friendly nature.[12]



Protocol: Chemoenzymatic Epoxidation of Limonene[12]

- In Situ Generation of Peroxy Acid: Peroxyoctanoic acid is generated in situ from octanoic acid and hydrogen peroxide (H₂O₂).
- Catalyst: Immobilized Candida antarctica lipase B is used as the biocatalyst. The enzyme
 can be immobilized on a surface-functionalized silica support derived from a source like rice
 husk ash to improve stability and reusability.
- Reaction Conditions: The reaction is carried out with limonene as the substrate. Microwave irradiation (e.g., 50 W at 50 °C for 2 hours) can significantly accelerate the reaction compared to conventional heating.
- Monitoring: The conversion of limonene to limonene oxide can be monitored using techniques like Gas Chromatography-Mass Spectrometry (GC-MS).
- Product Isolation: The resulting limonene oxide can be separated from the reaction mixture, often through distillation.[13]

The general workflow for the synthesis and subsequent analysis is depicted below.



Click to download full resolution via product page

Caption: General workflow for synthesis and analysis.

Analysis of (-)-Limonene Oxide

The determination and quantification of limonene oxide, particularly in complex matrices like essential oils or beverages, are crucial for quality control.[14]

Protocol: Determination by Solid-Phase Microextraction (SPME) and GC-MS[14][15]

 Sample Preparation: For liquid samples, a known volume is placed in a vial for headspace analysis. For essential oils, standards are typically prepared by diluting limonene oxide in





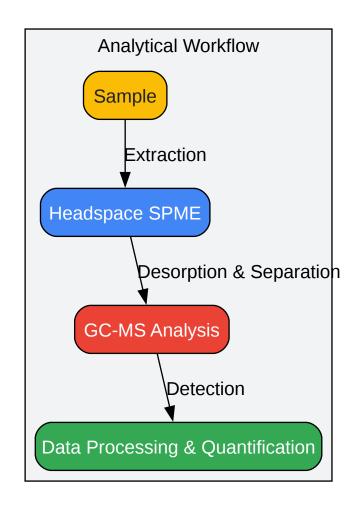


pure limonene.

- Headspace SPME: A SPME fiber (e.g., 7-μm bonded polydimethylsiloxane) is exposed to the headspace above the sample. This allows for the extraction of volatile and semi-volatile compounds like limonene oxide while minimizing interference from non-volatile matrix components.
- Gas Chromatography (GC): The adsorbed analytes are thermally desorbed from the SPME fiber in the GC injection port for separation.
- Mass Spectrometry (MS): The separated compounds are detected and identified by a mass spectrometer. The mass-to-charge ratios of the fragments can be compared to reference spectra for positive identification of cis- and trans-limonene oxide.[14]
- Quantification: External standards are used to create a calibration curve for the quantification of limonene oxide in the sample.

The following diagram illustrates the analytical workflow.





Click to download full resolution via product page

Caption: Workflow for SPME-GC-MS analysis.

Conclusion

(-)-Limonene oxide is a valuable chiral intermediate with well-characterized physical and chemical properties. Its synthesis via eco-friendly chemoenzymatic routes and its analysis using sensitive techniques like SPME-GC-MS are well-established. Understanding its stability and reactivity is crucial for its effective application in research and industry, particularly in the development of new pharmaceuticals and fine chemicals. The protocols and data presented in this guide offer a solid foundation for professionals working with this versatile compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. Limonene oxide | C10H16O | CID 91496 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Limonene oxide, (-)- | C10H16O | CID 10953718 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Limonene oxide, cis-(-)- | C10H16O | CID 6452061 PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. cis-(+)-Limonene oxide | 4680-24-4 [sigmaaldrich.com]
- 5. CAS 1195-92-2: Limonene oxide | CymitQuimica [cymitquimica.com]
- 6. limonene oxide, 1195-92-2 [thegoodscentscompany.com]
- 7. (+)-氧化柠檬烯(顺反异构体混合物) 97% | Sigma-Aldrich [sigmaaldrich.com]
- 8. benchchem.com [benchchem.com]
- 9. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 10. (+)-limonene oxide | CAS#:1195-92-2 | Chemsrc [chemsrc.com]
- 11. Limonene Wikipedia [en.wikipedia.org]
- 12. pubs.acs.org [pubs.acs.org]
- 13. DFT Studies of the Activity and Reactivity of Limonene in Comparison with Selected Monoterpenes PMC [pmc.ncbi.nlm.nih.gov]
- 14. academic.oup.com [academic.oup.com]
- 15. Determination of limonene oxidation products using SPME and GC-MS PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physical and chemical properties of (-)-Limonene oxide]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b1675404#physical-and-chemical-properties-of-limonene-oxide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com